



# **Application Note: Protocol for Conjugating Bromo-PEG2-bromide to Thiol Groups**

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Compound of Interest		
Compound Name:	Bromo-PEG2-bromide	
Cat. No.:	B1667888	Get Quote

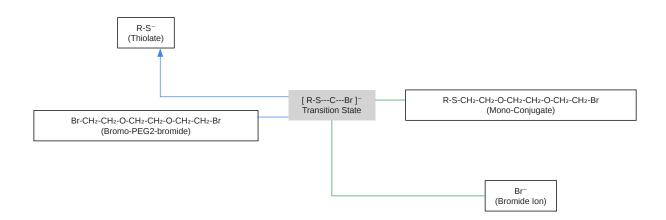
Audience: Researchers, scientists, and drug development professionals.

Introduction Poly(ethylene glycol) (PEG) linkers are fundamental tools in bioconjugation and drug development, utilized to enhance the solubility, stability, and pharmacokinetic profiles of therapeutic molecules.[1] The choice of the reactive group on the PEG linker is critical for achieving efficient and stable conjugation. This application note focuses on **Bromo-PEG2-bromide**, a homobifunctional linker, for conjugation to thiol (-SH) groups, typically found in cysteine residues of proteins and peptides. The reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism, where the bromide acts as an excellent leaving group, resulting in the formation of a highly stable thioether bond.[1][2] This protocol provides a comprehensive guide for researchers on the reaction principles, optimization parameters, and a detailed experimental procedure for using **Bromo-PEG2-bromide** in bioconjugation applications such as crosslinking proteins or peptides.

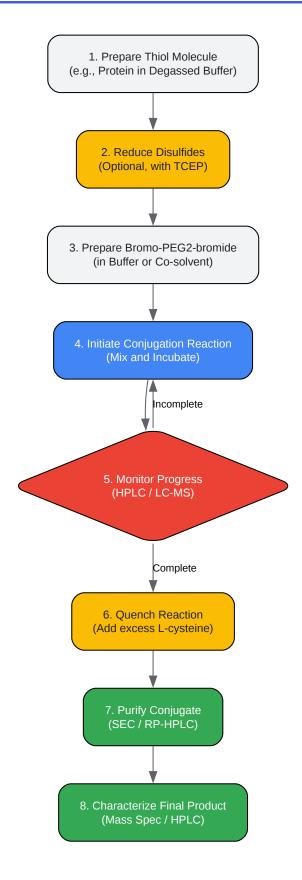
## **Reaction Principle and Mechanism**

The conjugation of **Bromo-PEG2-bromide** to a thiol-containing molecule is a classic SN2 reaction.[1][2] The process is initiated by the deprotonation of the thiol group (R-SH) to its more nucleophilic thiolate anion form (R-S<sup>-</sup>). This anion then attacks the electrophilic carbon atom bonded to the bromine atom on the PEG linker. In a single, concerted step, the carbon-sulfur bond forms as the carbon-bromine bond breaks, displacing the bromide ion and creating a stable thioether linkage.[1][2] Because **Bromo-PEG2-bromide** has two reactive bromide groups, it can be used to crosslink two thiol-containing molecules.[3]









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## References

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